

An In-Depth Technical Guide to 2-(4-Bromophenyl)piperidine

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)piperidine

CAS No.: 383128-14-1

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This technical guide provides a comprehensive overview of **2-(4-Bromophenyl)piperidine**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. The document details its chemical and physical properties, and while specific biological data is limited in publicly available literature, it explores the potential therapeutic applications based on the broader class of 2-aryl piperidine derivatives.

Compound Identity and Physicochemical Properties

2-(4-Bromophenyl)piperidine is a derivative of piperidine, a saturated six-membered heterocycle containing a nitrogen atom. The presence of a bromophenyl group at the 2-position of the piperidine ring is a key structural feature.

Table 1: Physicochemical Properties of **2-(4-Bromophenyl)piperidine**

Property	Value	Source
CAS Number	383128-14-1	--INVALID-LINK--[1]
Molecular Formula	C ₁₁ H ₁₄ BrN	--INVALID-LINK--[1]
Molecular Weight	240.14 g/mol	--INVALID-LINK--[1]
Appearance	Off-white solid	Generic vendor data
Boiling Point	305.1 °C at 760 mmHg (Predicted)	Echemi
Density	1.3 g/cm ³ (Predicted)	Echemi

Synthesis and Spectroscopic Data

Detailed experimental protocols for the direct synthesis of **2-(4-Bromophenyl)piperidine** are not readily available in peer-reviewed literature. However, the synthesis of structurally related 2-aryl piperidines often involves multi-step sequences. One potential, though not directly verified, approach could involve the cyclization of a suitably substituted amino alcohol or the catalytic hydrogenation of a corresponding pyridine precursor.

Similarly, specific spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2-(4-Bromophenyl)piperidine** is not extensively published. For structurally similar compounds, such as 4-(4'-Bromophenyl)piperidine, characteristic signals in ¹H NMR would include multiplets for the piperidine ring protons and signals in the aromatic region for the bromophenyl group.[2][3] ¹³C NMR would show corresponding aliphatic and aromatic carbon signals.

Biological Activity and Therapeutic Potential

While specific quantitative biological data for **2-(4-Bromophenyl)piperidine** is scarce, the 2-aryl piperidine scaffold is a well-established pharmacophore in medicinal chemistry, particularly for central nervous system (CNS) disorders.

Potential Therapeutic Areas:

- **Neurological Disorders:** Derivatives of 2-piperidone, a related scaffold, have been investigated for their potential to inhibit β -amyloid aggregation, a hallmark of Alzheimer's

disease.[4] These compounds have also shown anti-inflammatory properties in microglia, suggesting a neuroprotective role.

- Neuropsychiatric Disorders: Arylpiperazine-benzylpiperidines have been designed and synthesized as dual serotonin and norepinephrine reuptake inhibitors, with some compounds showing potent inhibitory activity.[5] This highlights the potential of the piperidine moiety in modulating neurotransmitter systems.

The piperidine ring is a prevalent feature in a wide range of clinically approved drugs, valued for its ability to confer favorable pharmacokinetic properties and engage in specific interactions with biological targets.[6]

Experimental Protocols (Representative)

Due to the lack of specific published experimental data for **2-(4-Bromophenyl)piperidine**, the following protocols are representative examples for the evaluation of related 2-arylpiperidine compounds.

Representative Synthesis of a 2-Arylpiperidine Derivative (Hypothetical):

A potential synthetic route could involve the rhodium-catalyzed asymmetric conjugate addition of an arylboronic acid to an N-protected 2,3-dihydro-4-pyridone.[7]

- Step 1: Preparation of N-protected 2,3-dihydro-4-pyridone. The starting pyridone is protected with a suitable group, such as a carbamate.
- Step 2: Asymmetric 1,4-Addition. The protected pyridone is reacted with 4-bromophenylboronic acid in the presence of a rhodium catalyst and a chiral ligand.
- Step 3: Reduction and Deprotection. The resulting enone is reduced, and the protecting group is removed to yield the final **2-(4-bromophenyl)piperidine**.

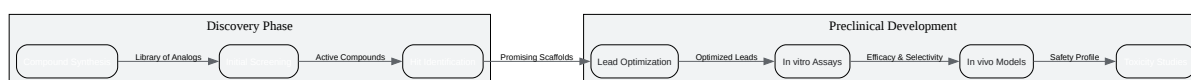
Representative Biological Assay: Serotonin Transporter (SERT) Inhibition Assay (Hypothetical):

This assay would be used to determine the potency of **2-(4-Bromophenyl)piperidine** in inhibiting serotonin reuptake.

- Cell Culture: Human embryonic kidney (HEK293) cells stably expressing the human serotonin transporter are cultured.
- Assay Procedure:
 - Cells are plated in a 96-well plate.
 - The test compound (**2-(4-Bromophenyl)piperidine**) at various concentrations is added to the wells.
 - A radiolabeled substrate for the transporter (e.g., [³H]5-HT) is added.
 - After incubation, the uptake of the radiolabeled substrate is measured using a scintillation counter.
- Data Analysis: The concentration of the test compound that inhibits 50% of the substrate uptake (IC₅₀) is calculated.

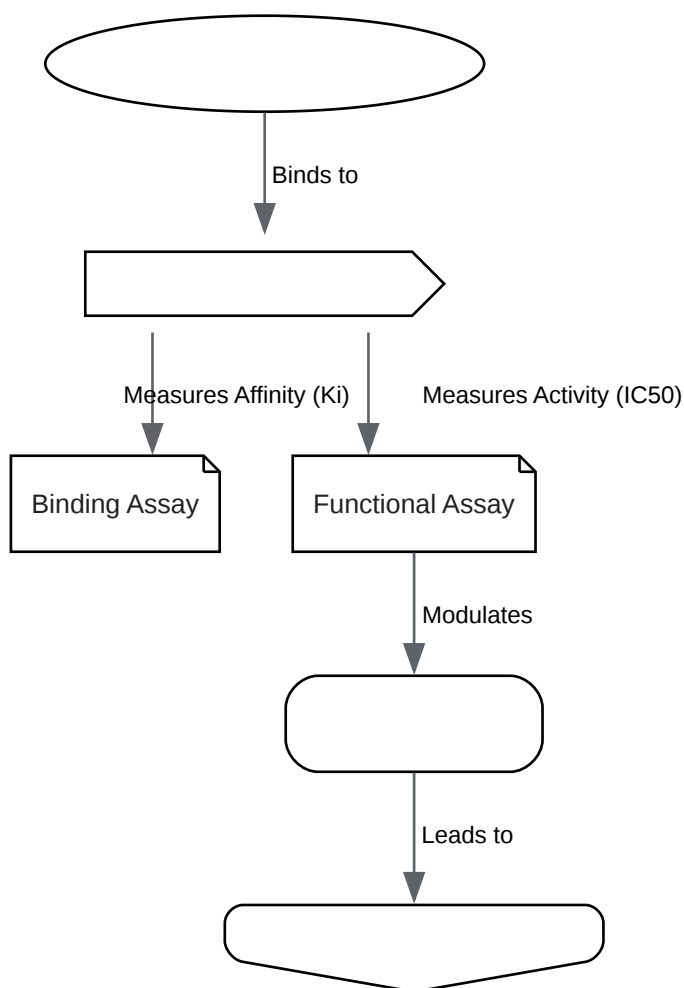
Logical Relationships and Workflows

The following diagrams illustrate a typical workflow for the discovery and preclinical evaluation of a novel compound like **2-(4-Bromophenyl)piperidine**.



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Figure 1. A generalized workflow for drug discovery and preclinical development.



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